

# Application Notes and Protocols: 4-Ethylcyclohexanol as a Specialty Solvent

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## Compound of Interest

Compound Name: 4-Ethylcyclohexanol

Cat. No.: B027859

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Ethylcyclohexanol** is a cyclic alcohol that is finding utility as a specialty solvent in various industrial and research applications, including the pharmaceutical sector. Its chemical structure, consisting of a cyclohexane ring with both an ethyl group and a hydroxyl group, imparts a unique combination of polar and non-polar characteristics. This allows it to dissolve a range of solutes and function as a versatile intermediate in organic synthesis.<sup>[1][2]</sup> This document provides an overview of its potential applications, relevant physicochemical data, and generalized protocols for its use in a research and drug development setting.

## Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **4-Ethylcyclohexanol** is essential for its effective application as a specialty solvent. The following tables summarize key data points.

Table 1: General and Physical Properties of **4-Ethylcyclohexanol**

| Property          | Value                                       | Reference(s) |
|-------------------|---|--------------|
| CAS Number        | 4534-74-1                                   | [1][3][4]    |
| Molecular Formula | C8H16O                                      | [1][4]       |
| Molecular Weight  | 128.21 g/mol                                | [4]          |
| Appearance        | Colorless to light yellow clear liquid      | [1]          |
| Odor              | Mild, sweet                                 | [1]          |
| Boiling Point     | 83.4-84.4 °C (at 10 mmHg)                   | [4]          |
| Flash Point       | 77 °C (closed cup)                          | [3][4]       |
| Density           | 0.889 g/cm <sup>3</sup>                     | [4]          |
| Refractive Index  | 1.461-1.463                                 | [3][4]       |
| Water Solubility  | Sparingly soluble (2024 mg/L @ 25 °C, est.) | [1][3]       |

Table 2: Chemical and Computational Properties of 4-Ethylcyclohexanol

| Property                       | Value                                     | Reference(s) |
|--------------------------------|---|--------------|
| IUPAC Name                     | 4-ethylcyclohexan-1-ol                    | [5]          |
| Synonyms                       | Ethylcyclohexanol, 4-Ethylcyclohexan-1-ol | [1][2]       |
| pKa (Predicted)                | 15.32 ± 0.40                              | [1]          |
| LogP (o/w, est.)               | 2.327                                     | [3]          |
| Topological Polar Surface Area | 20.2 Å <sup>2</sup>                       | [1]          |

## Applications in Pharmaceutical Research and Development

While specific, detailed public-domain data on the use of **4-Ethylcyclohexanol** as a specialty solvent for drug development is limited, its properties suggest potential in several areas.

## Solvent for Poorly Soluble Active Pharmaceutical Ingredients (APIs)

The amphiphilic nature of **4-Ethylcyclohexanol**, with its hydroxyl group and alkyl chain, suggests it may be a suitable solvent for APIs that have poor solubility in common aqueous or highly non-polar organic solvents.

### Hypothetical Solubility Data

Disclaimer: The following table is for illustrative purposes only and is intended to demonstrate how solubility data for **4-Ethylcyclohexanol** would be presented. These values are not based on experimental results found in the cited literature.

Table 3: Illustrative Solubility of Selected APIs in **4-Ethylcyclohexanol** at 25 °C

| Active Pharmaceutical Ingredient (API) | Molecular Weight ( g/mol ) | Hypothetical Solubility in 4-Ethylcyclohexanol (mg/mL) |
|--|----------------------------|--|
| Ibuprofen                              | 206.29                     | 150  |
| Ketoprofen                             | 254.28                     | 120  |
| Griseofulvin                           | 352.77                     | 25   |
| Itraconazole                           | 705.64                     | 10   |

## Reaction Solvent in Organic Synthesis

**4-Ethylcyclohexanol** can serve as a reaction medium for the synthesis of pharmaceutical intermediates.<sup>[1]</sup> Its relatively high boiling point allows for reactions to be conducted at elevated temperatures, and its ability to dissolve a variety of organic compounds makes it a versatile choice.

## Crystallization Solvent

The selection of an appropriate solvent is critical for obtaining the desired crystalline form of an API. **4-Ethylcyclohexanol**, or mixtures containing it, could be explored in crystallization processes to control crystal habit, size, and polymorphism.

## Experimental Protocols

The following are generalized protocols that can be adapted for the use of **4-Ethylcyclohexanol** in a laboratory setting.

### Protocol 1: Determination of API Solubility

Objective: To determine the equilibrium solubility of an API in **4-Ethylcyclohexanol**.

Materials:

- **4-Ethylcyclohexanol** (analytical grade)
- Active Pharmaceutical Ingredient (API) powder
- Vials with screw caps
- Orbital shaker or magnetic stirrer with heating capabilities
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis spectrophotometer

Procedure:

- Add an excess amount of the API to a pre-weighed vial.
- Record the exact weight of the API.
- Add a known volume of **4-Ethylcyclohexanol** to the vial.
- Securely cap the vial and place it in an orbital shaker or on a magnetic stirrer at a controlled temperature (e.g., 25 °C or 37 °C).

- Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-48 hours).
- After equilibration, visually inspect the vial to confirm the presence of undissolved solid.
- Centrifuge the vial at a high speed to sediment the undissolved API.
- Carefully withdraw a known volume of the supernatant and dilute it with a suitable solvent for analysis.
- Quantify the concentration of the dissolved API using a validated HPLC or UV-Vis method.
- Calculate the solubility in mg/mL.

## Protocol 2: Use as a Reaction Solvent in Organic Synthesis (Illustrative Example: Esterification)

Objective: To use **4-Ethylcyclohexanol** as a solvent for the synthesis of an ester intermediate.

Materials:

- Carboxylic acid reactant
- Alcohol reactant
- Acid catalyst (e.g., sulfuric acid)
- **4-Ethylcyclohexanol** (reaction solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle with temperature control
- Magnetic stirrer

- Standard work-up and purification equipment (separatory funnel, rotary evaporator, chromatography columns)

Procedure:

- To a round-bottom flask, add the carboxylic acid, the alcohol, and a magnetic stir bar.
- Add a sufficient volume of **4-Ethylcyclohexanol** to dissolve the reactants.
- Slowly add a catalytic amount of sulfuric acid.
- Attach a reflux condenser and heat the reaction mixture to the desired temperature (e.g., 80-100 °C).
- Monitor the reaction progress using an appropriate technique (e.g., TLC or GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Perform an aqueous work-up to remove the catalyst and any water-soluble byproducts.
- Separate the organic layer containing the product and **4-Ethylcyclohexanol**.
- Remove the **4-Ethylcyclohexanol** under reduced pressure using a rotary evaporator.
- Purify the crude product by a suitable method, such as column chromatography.

## Protocol 3: Cooling Crystallization of an API

Objective: To crystallize an API from a **4-Ethylcyclohexanol** solution using a cooling method.

Materials:

- API to be crystallized
- **4-Ethylcyclohexanol**
- Crystallization vessel (e.g., Erlenmeyer flask)
- Heating plate with stirring

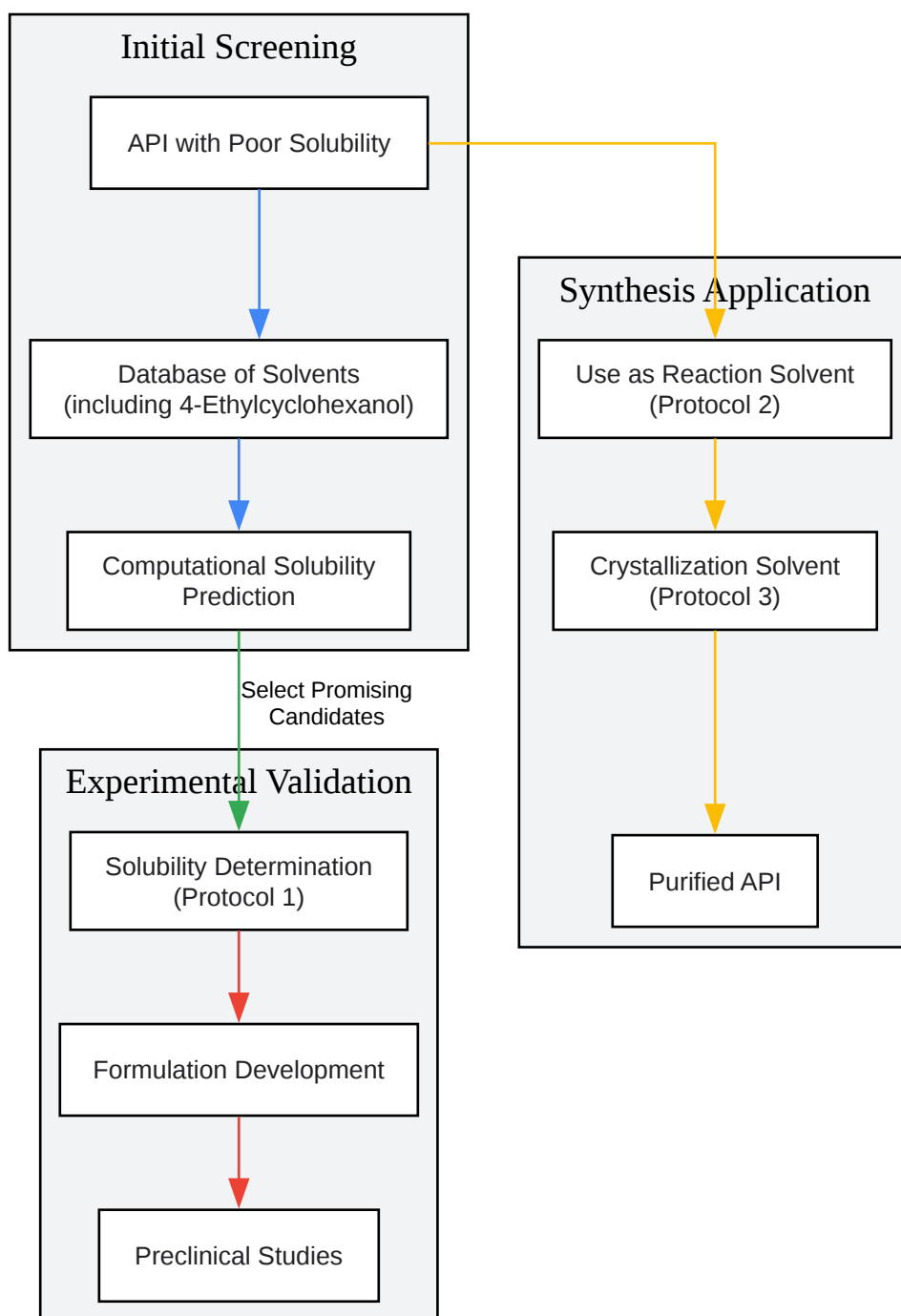
- Filtration apparatus (e.g., Büchner funnel)
- Vacuum oven

#### Procedure:

- In the crystallization vessel, dissolve the API in a minimal amount of **4-Ethylcyclohexanol** at an elevated temperature to create a saturated solution.
- Once the API is fully dissolved, slowly cool the solution to room temperature without agitation to allow for the formation of large crystals.
- For further crystal growth, the vessel can be placed in a refrigerator or ice bath.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold anti-solvent (a solvent in which the API is poorly soluble) to remove any residual **4-Ethylcyclohexanol**.
- Dry the crystals in a vacuum oven at a suitable temperature.

## Visualizations

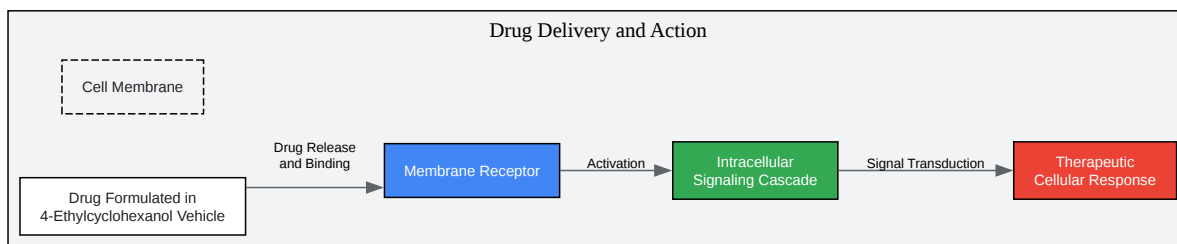
The following diagrams illustrate logical workflows relevant to the application of **4-Ethylcyclohexanol** as a specialty solvent.



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Fig. 1: Logical workflow for evaluating **4-Ethylcyclohexanol** as a specialty solvent.





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Fig. 2: Hypothetical drug action pathway utilizing a **4-Ethylcyclohexanol**-based formulation.

## Safety Considerations

**4-Ethylcyclohexanol** should be handled with appropriate safety precautions in a well-ventilated laboratory. It is recommended to consult the Safety Data Sheet (SDS) before use. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.

## Conclusion

**4-Ethylcyclohexanol** presents itself as a potentially valuable specialty solvent for pharmaceutical research and development due to its unique physicochemical properties. While detailed application data in the public domain is currently sparse, the information and generalized protocols provided here offer a foundation for its exploration in solubilizing poorly soluble APIs, as a medium for organic synthesis, and in crystallization processes. Further research is warranted to fully characterize its utility and establish specific, optimized protocols for various drug development applications.

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